Momelotinib discovery and development timeline

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Compound Focus: **Momelotinib**

CAS No.: 1056634-68-4

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Momelotinib at a Glance

Attribute	Description
Drug Class	Kinase inhibitor [1]
Key Targets	JAK1, JAK2, and ACVR1 [2] [3] [4]
Approved Indication	Treatment of intermediate or high-risk primary or secondary myelofibrosis in adults with anemia [3] [1]
Unique Mechanism	Dual action: inhibits JAK1/2 to reduce splenomegaly & symptoms; inhibits ACVR1 to decrease hepcidin and improve anemia [5] [3] [4]
Dosage Form	Oral tablets (100 mg, 150 mg, 200 mg) [6]

The following diagram illustrates the core signaling pathways targeted by **momelotinib** and their clinical effects in myelofibrosis.

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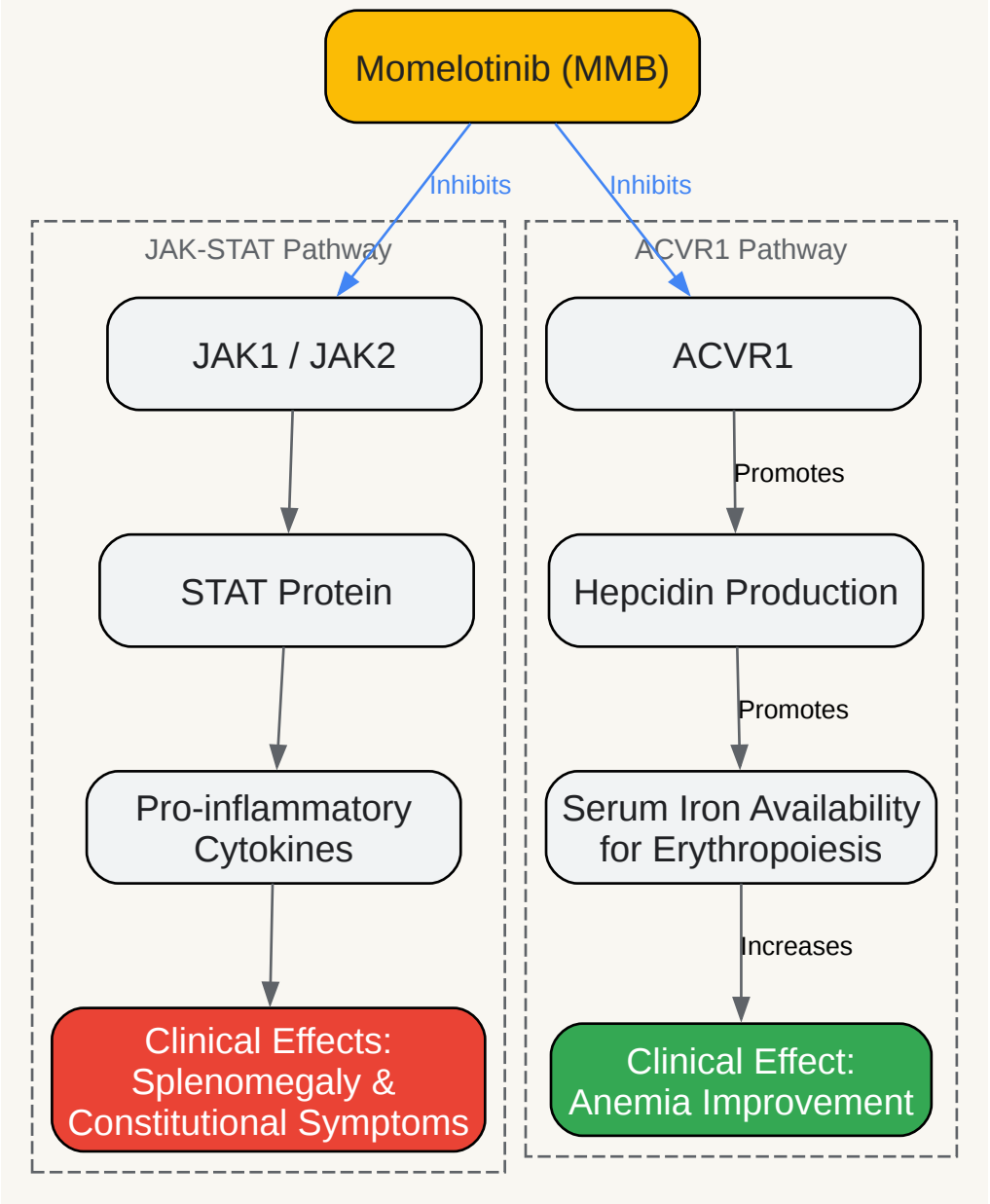

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***Momelotinib**'s dual mechanism of action targets key disease pathways in myelofibrosis.*

Pivotal Clinical Trials and Efficacy Data

The development of **momelotinib** was supported by three key Phase 3 clinical trials. The data from these studies demonstrated its efficacy in addressing the major manifestations of myelofibrosis, particularly anemia.

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Trial Name	Phase	Patient Population	Comparator	Primary & Key Secondary Outcomes

| **SIMPLIFY-1** [2] | Phase 3 | JAK inhibitor-naïve MF patients (N=432) | Ruxolitinib | **Primary (Spleen):** Non-inferior SRR (35% spleen vol. reduction) at wk 24 vs control. **Key (Anemia):** 66.5% achieved TI at wk 24 vs 49.3% (Rux). | | **SIMPLIFY-2** [2] | Phase 3 | JAK inhibitor-experienced MF patients (N=156) | BAT (88.5% Ruxolitinib) | **Primary (Spleen):** SRR at wk 24 was 7% (MMB) vs 6% (BAT). **Key (Anemia):** Superior TI rates vs BAT. | | **MOMENTUM** [2] [3] | Phase 3 | Symptomatic & anemic, JAK inhibitor-experienced MF patients (N=195) | Danazol | **Primary (Symptoms):** Superior TSS response (>50% reduction) at wk 24. **Key (Anemia & Spleen):** Superior TI rates and SRR vs danazol. |

Abbreviations Explained:

- **BAT:** Best Available Therapy
- **SRR:** Spleen Response Rate
- **TI:** Transfusion Independence (no red blood cell transfusions for a period of 12 weeks with hemoglobin ≥ 8 g/dL)
- **TSS:** Total Symptom Score

Development Pathway and Regulatory History

Based on the integrated analysis of the search results, the development of **momelotinib** can be summarized as follows:

- **Identification of Dual Mechanism**: Early research identified **momelotinib** not only as a JAK1/JAK2 inhibitor but also as a potent inhibitor of ACVR1. This dual activity became the cornerstone of its value proposition, as the ACVR1 inhibition was linked to decreased hepcidin expression, which improves iron availability for red blood cell production and addresses MF-related anemia [5] [4].
- **Clinical Trial Progression**: The drug progressed through a series of clinical trials. Early phase 2 studies demonstrated its potential to confer anemia benefits [5]. This was followed by the larger Phase 3 program consisting of the SIMPLIFY-1, SIMPLIFY-2, and MOMENTUM trials, which were designed to evaluate its efficacy in different lines of therapy and against different comparators [2].
- **Regulatory Approval**: In September 2023, the US FDA approved **momelotinib** (brand name Ojjaara) for the treatment of intermediate or high-risk myelofibrosis in adults with anemia. This approval was based on data from the MOMENTUM trial and the anemic subpopulation from the SIMPLIFY-1 trial [3]. The approval highlighted it as the first treatment specifically indicated for MF patients with anemia, addressing a key unmet need [3].

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Safety and Tolerability Profile

The safety profile of **momelotinib** is an critical component of its development.

Category	Details
Common Adverse Reactions [3] [1]	Thrombocytopenia, hemorrhage, bacterial infection, fatigue, dizziness, diarrhea, nausea.

| **Important Risks** [6] [1] | **Hepatotoxicity:** Can cause serum aminotransferase (ALT/AST) elevations. Rare instances of clinically apparent liver injury, including hepatitis B reactivation, have occurred. **Other Serious Risks:** Increased risk of serious infections, major adverse cardiovascular events, thrombosis, and secondary malignancies, consistent with the class of JAK inhibitors. | | **Management & Monitoring** | Routine monitoring of liver tests is recommended [6]. Blood counts should be monitored before and during treatment [1]. Patients should be screened for hepatitis B before initiating therapy [6]. |

Future Research and Development

The development of **momelotinib** continues, with research exploring its potential in new contexts:

- **Combination Therapies**: Future research efforts are directed at developing newer, anemia-directed therapies, including combinations with **momelotinib** [4].
- **Investigation in Other Indications**: Preclinical research has investigated the topical application of **momelotinib** in an atopic dermatitis model, suggesting a potential anti-inflammatory effect in dermatological conditions [7]. However, this is not an approved use.

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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

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